

An In-depth Technical Guide to Tetrabutylammonium Cyanate (CAS Number 39139-87-2)

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Compound of Interest

Compound Name: *Tetrabutylammonium cyanate*

Cat. No.: *B1599153*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tetrabutylammonium cyanate**, a versatile quaternary ammonium salt. The information presented herein is intended to support research and development activities by providing detailed chemical data, experimental protocols, and insights into its primary applications.

Core Chemical and Physical Properties

Tetrabutylammonium cyanate is a white to off-white crystalline solid. As a quaternary ammonium salt, it exhibits solubility in a range of organic solvents, a property that underpins its utility as a phase-transfer catalyst.

Property	Value	Reference
CAS Number	39139-87-2	
Molecular Formula	C ₁₇ H ₃₆ N ₂ O	[1]
Molecular Weight	284.48 g/mol	[1]
Appearance	Colorless or almost white powder	[1]
Melting Point	86-88 °C	
Storage Conditions	2-8 °C, desiccate	[1]

Spectroscopic Data

Detailed experimental spectroscopic data for **Tetrabutylammonium cyanate** is not readily available in the public domain. The prevalence of data for the highly toxic Tetrabutylammonium cyanide often leads to confusion. Researchers should exercise extreme caution and verify the identity of their materials using appropriate analytical techniques.

Spectroscopy	Data
¹ H NMR	Data not available. Expected signals would correspond to the tetrabutylammonium cation: triplets and multiplets for the butyl chain protons.
¹³ C NMR	Data not available. Expected signals would correspond to the four distinct carbons of the butyl chains and a signal for the cyanate carbon.
IR	Data not available. A strong, characteristic absorption band for the cyanate (-OCN) stretching vibration is expected in the region of 2140-2200 cm ⁻¹ . Other bands would correspond to the C-H and C-N vibrations of the tetrabutylammonium cation.

Experimental Protocols

Synthesis of Tetrabutylammonium Cyanate via Ion Exchange

This protocol describes the synthesis of **Tetrabutylammonium cyanate** from Tetrabutylammonium bromide using a strongly basic ion-exchange resin.

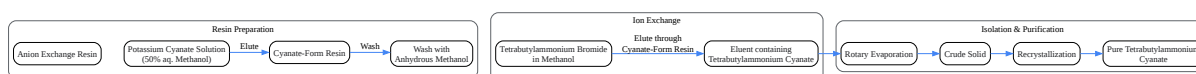
Materials:

- Tetrabutylammonium bromide
- Potassium cyanate
- Strongly basic anion exchange resin (e.g., Amberlite IRA-400)
- Methanol
- Deionized water

Procedure:

- Resin Preparation:
 - Pack the anion exchange resin into a chromatography column.
 - Prepare a 50% aqueous methanol solution of potassium cyanate.
 - Pass the potassium cyanate solution through the resin column to exchange the resident anions for cyanate ions.
 - Wash the column thoroughly with anhydrous methanol to remove excess potassium cyanate and water.
- Ion Exchange:
 - Dissolve Tetrabutylammonium bromide in anhydrous methanol.

- Pass the Tetrabutylammonium bromide solution through the prepared cyanate-form resin column.
- Collect the eluent, which now contains **Tetrabutylammonium cyanate**.
- Isolation and Purification:
 - Concentrate the collected eluent under reduced pressure using a rotary evaporator to obtain the crude solid product.
 - Purify the crude **Tetrabutylammonium cyanate** by recrystallization. A suitable solvent system should be determined empirically, but a mixed solvent system of a good solvent (e.g., a short-chain alcohol or acetonitrile) and a poor solvent (e.g., diethyl ether or a hydrocarbon) is a common starting point.



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Diagram 1: Synthesis Workflow for **Tetrabutylammonium Cyanate**.

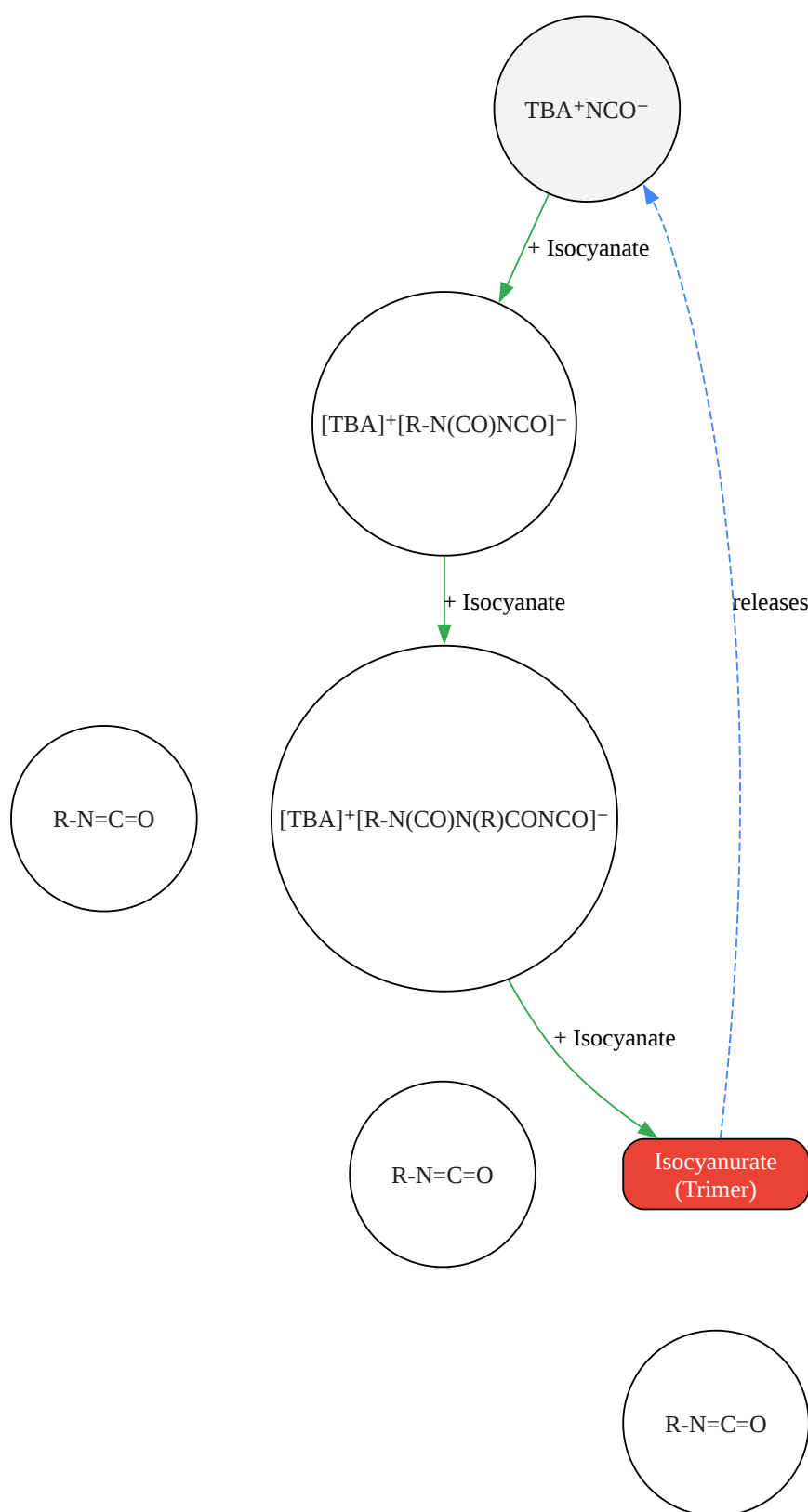
Application in the Catalytic Trimerization of Isocyanates

Tetrabutylammonium cyanate is anticipated to function as an effective catalyst for the cyclotrimerization of isocyanates to form thermally stable isocyanurate rings. This reaction is crucial in the production of polyurethane foams and coatings. The mechanism is analogous to that of other tetrabutylammonium salts, such as the acetate or fluoride.

General Experimental Procedure (Representative):

- Reaction Setup:

- In a flame-dried, inert atmosphere (e.g., nitrogen or argon) reaction vessel equipped with a magnetic stirrer, add the isocyanate substrate.
- If a solvent is used, add it to the reaction vessel. The reaction can also be performed neat.
- Catalyst Addition:
 - Add a catalytic amount of **Tetrabutylammonium cyanate** (typically 0.1-5 mol%) to the stirred isocyanate.
- Reaction Monitoring:
 - Monitor the progress of the reaction by techniques such as FT-IR spectroscopy (disappearance of the isocyanate peak around $2250\text{-}2275\text{ cm}^{-1}$) or thin-layer chromatography (TLC).
- Work-up and Purification:
 - Upon completion, if the product precipitates, it can be isolated by filtration.
 - Alternatively, the reaction mixture can be purified by column chromatography or recrystallization to yield the pure isocyanurate product.



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Diagram 2: Proposed Catalytic Cycle for Isocyanate Trimerization.

Signaling Pathways

A thorough review of the scientific literature did not yield any information regarding the involvement of **Tetrabutylammonium cyanate** in specific biological signaling pathways. The biological activity of quaternary ammonium compounds is generally attributed to their ability to disrupt cell membranes, but specific interactions with signaling cascades have not been documented for the cyanate salt.

Safety Information

Tetrabutylammonium cyanate should be handled with care in a well-ventilated laboratory environment. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. It is important to distinguish this compound from the highly toxic Tetrabutylammonium cyanide. Always consult the Safety Data Sheet (SDS) before use.

Disclaimer

This document is intended for informational purposes only and should not be considered a substitute for professional scientific guidance. All experiments should be conducted with appropriate safety precautions and in accordance with institutional and regulatory guidelines.

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References

- 1. Tetrabutylammonium thiocyanate(3674-54-2) ¹³C NMR [m.chemicalbook.com]
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